

Deisopropylatrazine in Agricultural Runoff: A Comparative Review of Occurrence and Detection Methodologies

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Compound of Interest

Compound Name: *Deisopropylatrazine*

Cat. No.: *B029266*

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An objective analysis of **deisopropylatrazine** (DIA) concentrations in agricultural runoff and the experimental protocols for its quantification, designed for researchers, scientists, and drug development professionals.

Deisopropylatrazine (DIA) is a primary degradation product of the widely used herbicide atrazine. Its presence in agricultural runoff is a significant concern for environmental and public health due to its potential mobility and persistence in water resources. This guide provides a comparative overview of DIA occurrence in agricultural runoff based on available scientific literature, details the experimental protocols used for its detection, and visualizes key processes and workflows.

Quantitative Data on Deisopropylatrazine Occurrence

The concentration of **deisopropylatrazine** in agricultural runoff is influenced by various factors, including atrazine application rates, tillage practices, soil type, and the intensity and timing of rainfall events. The following table summarizes quantitative data from a long-term study that monitored DIA in runoff from agricultural watersheds.

Study (Location)	Tillage Practice	Years of Monitoring	Average DIA Concentration (µg/L)	DIA to Atrazine Ratio (Molar)	DIA to DEA Ratio (Molar)
Shipitalo & Owens, 2003 (Ohio, USA)	No-till	6	0.7	Variable	~0.3
Shipitalo & Owens, 2003 (Ohio, USA)	Chisel-till	6	0.7	Variable	~0.3
Shipitalo & Owens, 2003 (Ohio, USA)	Plow-till	6	0.7	Variable	~0.3

Note: Data is primarily from the comprehensive study by Shipitalo & Owens (2003), as directly comparable, multi-year quantitative data on DIA concentrations in agricultural runoff from other studies is limited in the reviewed literature. Deethylatrazine (DEA) is another primary atrazine metabolite.

The study by Shipitalo and Owens (2003) found that weather patterns and the timing of runoff-producing rainfall had a more significant impact on DIA concentrations than the type of tillage. [1][2] **Deisopropylatrazine** was consistently detected in runoff, although at lower concentrations than its parent compound, atrazine, and another metabolite, deethylatrazine (DEA). [1][2] The molar ratio of DIA to DEA was found to be relatively constant, suggesting it could be a useful indicator for identifying the sources of DIA in surface waters. [1][2]

While other studies have detected DIA in streams and rivers within agricultural watersheds, they often do not provide specific concentration data from direct agricultural runoff, making direct comparisons challenging. A U.S. Geological Survey report highlighted that **deisopropylatrazine** is a significant degradation product found in surface runoff from agricultural fields.

Experimental Protocols

Accurate quantification of **deisopropylatrazine** in environmental samples requires robust and sensitive analytical methodologies. The following section details a typical experimental protocol for the analysis of DIA in agricultural runoff, synthesized from various research articles.

1. Sample Collection and Preservation:

- **Collection:** Runoff samples are typically collected at the edge of agricultural fields or from watershed outlets using automated water samplers triggered by runoff events. Grab samples can also be collected during rainfall events.
- **Preservation:** Water samples are collected in amber glass bottles to prevent photodegradation. Samples are typically stored at 4°C and extracted as soon as possible to minimize degradation of the analytes.

2. Sample Preparation (Solid-Phase Extraction - SPE):

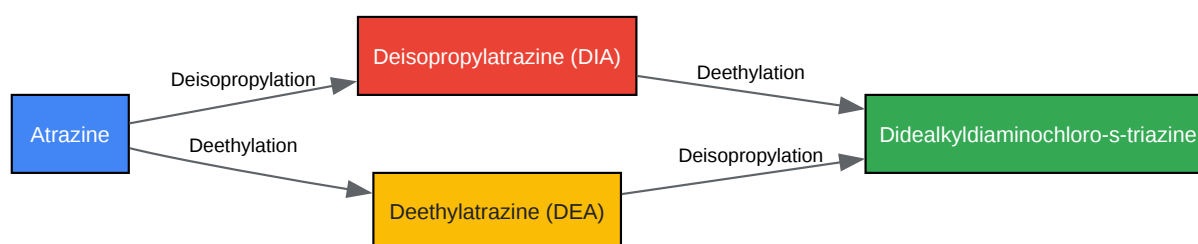
- **Purpose:** To concentrate the analytes of interest and remove interfering substances from the water matrix.
- **Procedure:**
 - Water samples are filtered to remove suspended solids.
 - The pH of the water sample is adjusted to a neutral or slightly acidic range.
 - The sample is passed through an SPE cartridge containing a sorbent material (e.g., C18). Atrazine and its metabolites, including DIA, are retained on the sorbent.
 - The cartridge is washed with organic-free water to remove any remaining polar interferences.
 - The analytes are eluted from the cartridge using a small volume of an organic solvent (e.g., ethyl acetate, methanol).
 - The eluate is then concentrated to a final volume, typically under a gentle stream of nitrogen.

3. Analytical Quantification (Gas Chromatography-Mass Spectrometry - GC-MS):

- Purpose: To separate, identify, and quantify the concentration of DIA and other target compounds.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer is a commonly used instrument for the analysis of atrazine and its metabolites.
- Procedure:
 - A small volume of the concentrated extract is injected into the GC.
 - The compounds are separated based on their boiling points and interaction with the GC column.
 - As the separated compounds exit the GC column, they enter the mass spectrometer, where they are ionized and fragmented.
 - The mass spectrometer detects the characteristic mass-to-charge ratios of the fragments, allowing for the specific identification and quantification of **deisopropylatrazine**.
- Quality Control: Quality assurance and control measures include the analysis of method blanks, fortified samples (spikes) to determine recovery rates, and the use of internal standards.

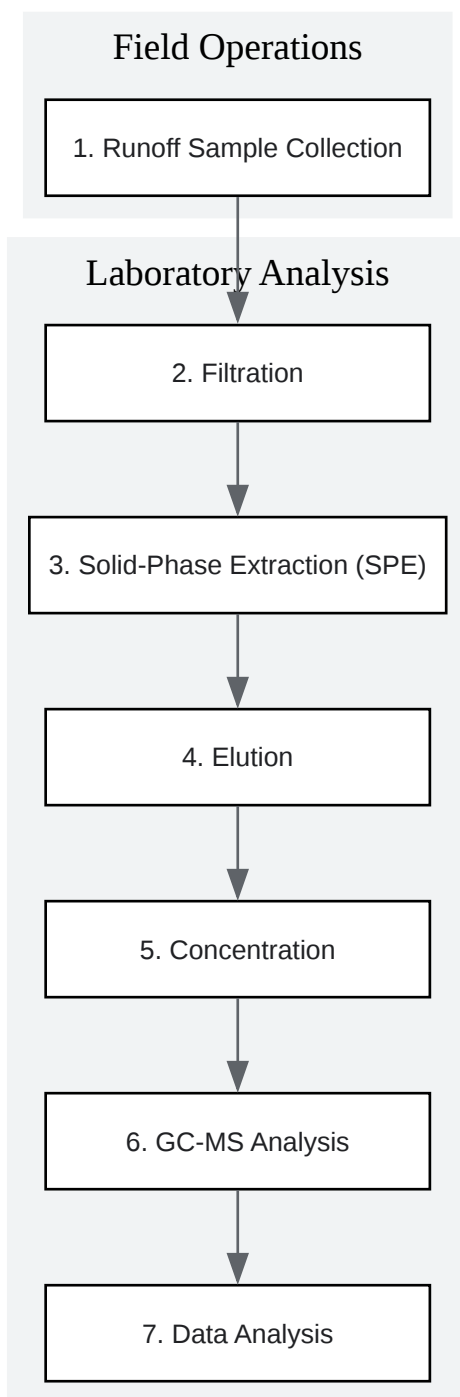
Visualizations

The following diagrams illustrate the atrazine degradation pathway and a typical experimental workflow for DIA analysis.



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Atrazine degradation pathway to DIA and other metabolites.



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Experimental workflow for DIA analysis in runoff samples.

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References

- 1. lib3.dss.go.th [lib3.dss.go.th]
- 2. researchgate.net [researchgate.net]
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